

In-Depth Technical Guide & Safety Data Profile: 3-Bromoisopropenylbenzene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Bromo-3-(1-propen-2-yl)benzene

CAS No.: 25108-58-1

Cat. No.: B3034903

[Get Quote](#)

Executive Summary

3-Bromoisopropenylbenzene (CAS: 25108-58-1), systematically known as 1-bromo-3-(prop-1-en-2-yl)benzene, is a highly versatile, bifunctional aromatic building block. Widely utilized in advanced organic synthesis, materials science, and active pharmaceutical ingredient (API) development, its dual reactivity stems from an electrophilic meta-bromo substituent and a nucleophilic, radical-prone isopropenyl group. This whitepaper provides drug development professionals and synthetic chemists with an authoritative guide on its physicochemical properties, structural causality of hazards, and self-validating handling protocols.

Physicochemical Profiling & Structural Causality

To safely manipulate 3-bromoisopropenylbenzene, one must first understand how its physical properties dictate its macroscopic behavior in the laboratory^[1].

Quantitative Property Matrix

Property	Value	Causality / Implication
CAS Number	25108-58-1	Unique identifier for safety tracking[2].
Molecular Formula	C9H9Br	Contains a halogen and an unsaturated alkene[3].
Molecular Weight	197.07 g/mol	High mass-to-volatility ratio; dense liquid[1].
Boiling Point	68-71 °C (at 2 Torr)	Requires reduced pressure for safe distillation to avoid thermal degradation[1].
Density	1.3765 g/cm ³	Heavier than water; will form the bottom layer in aqueous extractions[1].
Storage Temperature	2-8 °C (Cold-chain)	Low thermal energy prevents the isopropenyl group from overcoming the activation barrier for auto-polymerization.

Structural Causality: The molecule possesses two distinct reactive domains. The meta-substituted bromine atom is a robust electrophile, ideal for transition-metal-catalyzed cross-coupling. Conversely, the isopropenyl group (-C(CH₃)=CH₂) is an electron-rich alkene. Because it is sterically unhindered, it is highly susceptible to radical initiation and peroxide formation, which dictates its primary storage hazards.

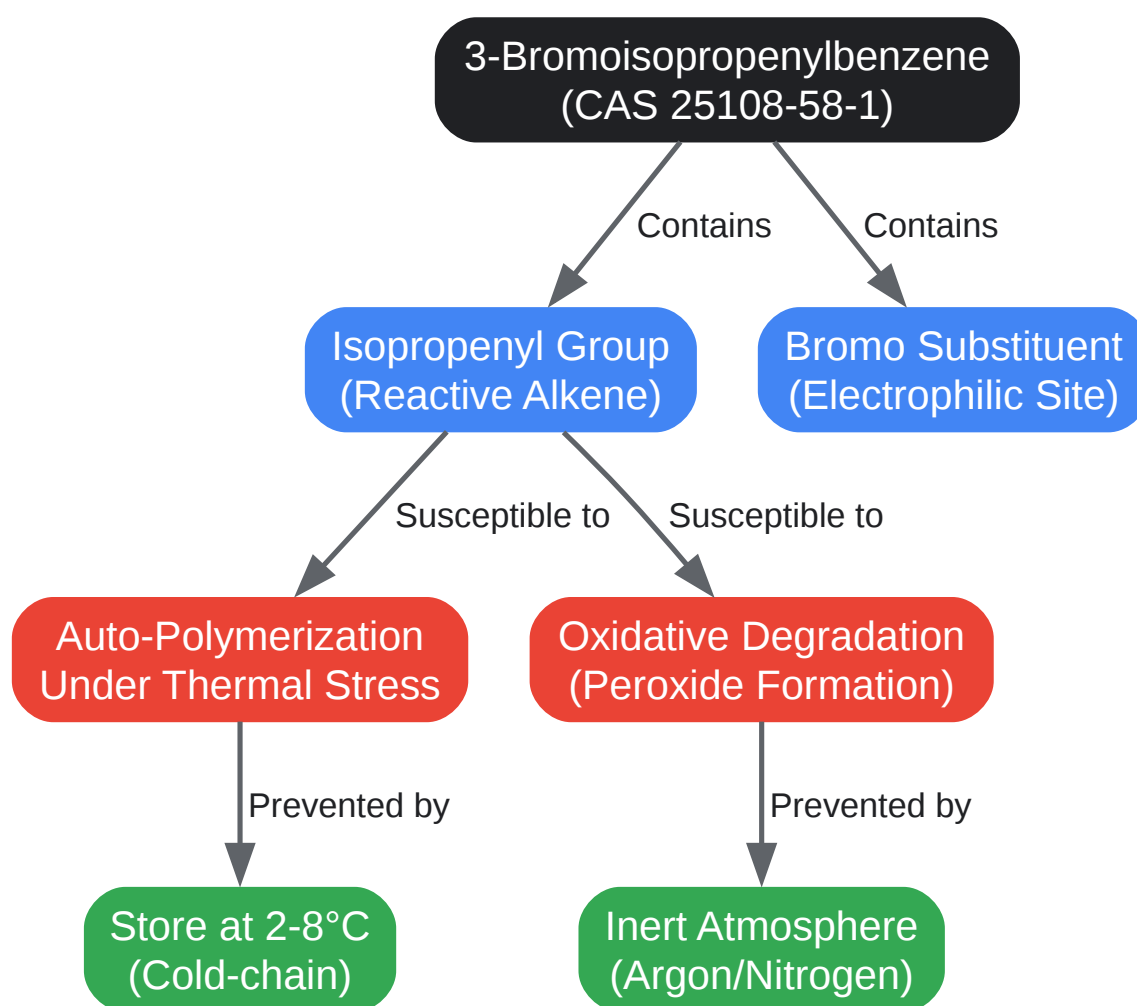
Hazard Profile & Safety Data (SDS Core)

As a combustible liquid with reactive functional groups, 3-bromoisopropenylbenzene requires stringent hazard mitigation[4]. According to standardized safety data, the compound triggers several critical hazard statements[5]:

- H315 (Causes skin irritation) & H319 (Causes serious eye irritation): The lipophilic nature of the aromatic ring allows the molecule to easily penetrate lipid bilayers. Once absorbed, the

alkene acts as a mild alkylating agent, disrupting cellular membranes and causing acute localized irritation[4].

- H335 (May cause respiratory irritation): Its boiling point profile indicates sufficient volatility at room temperature to pose an inhalation risk, necessitating fume hood handling[6].
- H227 (Combustible liquid): Vapor accumulation in non-ventilated storage environments can reach lower explosive limits (LEL)[6].



[Click to download full resolution via product page](#)

Diagram illustrating structural hazards of 3-bromoisopropenylbenzene and mitigation strategies.

Self-Validating Handling & Storage Protocols

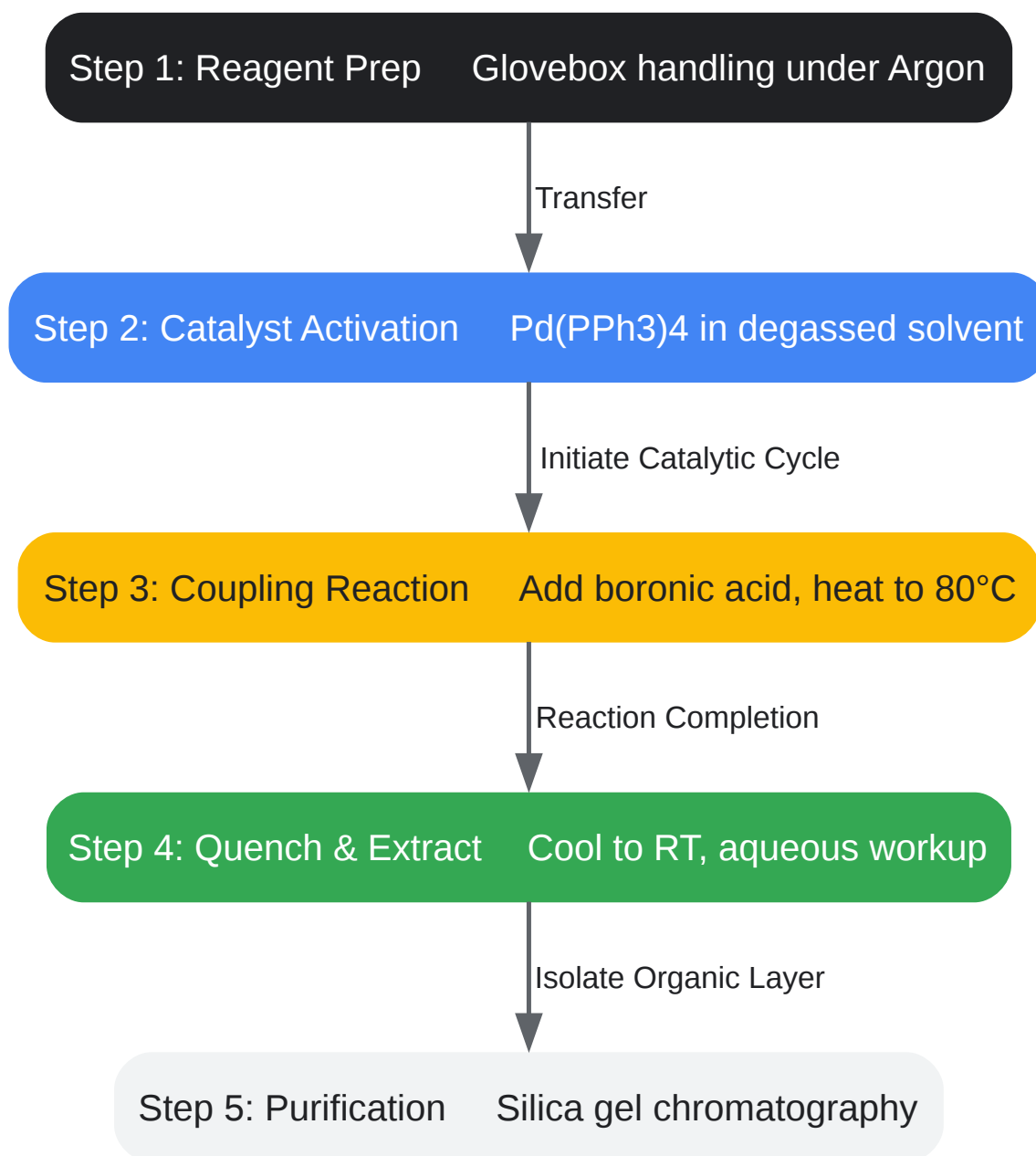
To maintain chemical integrity and laboratory safety, researchers must implement a self-validating storage and transfer system.

Step-by-Step Schlenk Line Transfer Protocol

- **System Evacuation:** Connect the reagent receiving flask to a Schlenk line. Pull a high vacuum (<0.1 Torr) for 3 minutes, then backfill with high-purity Argon. Repeat this cycle three times.
 - **Validation Check:** A stable vacuum gauge reading during the static vacuum phase confirms a leak-free system, ensuring zero ambient oxygen ingress.
- **Temperature Equilibration:** Allow the sealed reagent vial to warm from $2-8^{\circ}\text{C}$ to room temperature before opening.
 - **Causality:** Opening a cold vial causes immediate atmospheric moisture condensation. Water will poison sensitive organometallic catalysts in downstream applications.
- **Positive Pressure Transfer:** Use a gas-tight syringe, pre-purged with Argon, to extract the liquid under a positive flow of inert gas.
 - **Validation Check:** Visually inspect the liquid in the syringe. If the liquid appears yellow or highly viscous, auto-polymerization or oxidative degradation has occurred. The protocol dictates halting the experiment and discarding the batch.

Synthetic Utility: Palladium-Catalyzed Suzuki-Miyaura Coupling

3-bromoisopropenylbenzene is frequently utilized to install an isopropenylphenyl moiety into complex drug scaffolds via transition-metal catalysis. The meta-position of the bromine ensures minimal steric hindrance during the oxidative addition phase of the catalytic cycle.



[Click to download full resolution via product page](#)

Step-by-step experimental workflow for palladium-catalyzed Suzuki-Miyaura cross-coupling.

Step-by-Step Methodology

- **Reagent Preparation:** Inside an Argon-filled glovebox, combine 3-bromoisopropenylbenzene (1.0 equiv), the target aryl boronic acid (1.2 equiv), and a base (e.g., K_2CO_3 , 2.0 equiv) in a heavy-walled Schlenk tube.
- **Catalyst Activation:** Add Tetrakis(triphenylphosphine)palladium(0) $[Pd(PPh_3)_4]$ (0.05 equiv).
 - **Causality:** The $Pd(0)$ species is required to undergo oxidative addition into the C-Br bond.
- **Solvent Addition:** Inject a rigorously degassed Toluene/ H_2O mixture (4:1 v/v).
 - **Causality:** Degassing is critical; residual oxygen will irreversibly oxidize the $Pd(0)$ catalyst to an inactive $Pd(II)$ species, halting the reaction.
- **Heating & Reaction:** Seal the tube and heat to 80 °C for 12 hours.
 - **Validation Check:** Monitor the reaction via LC-MS. The complete disappearance of the starting material peak ($m/z \sim 196$) validates successful catalytic turnover.
- **Quench & Extraction:** Cool the vessel to room temperature, quench with deionized water, and extract the aqueous layer with ethyl acetate. Dry the combined organic layers over anhydrous Na_2SO_4 .

Emergency Response & Spill Mitigation

In the event of an accidental release, standard operating procedures must be adapted to the specific chemical properties of the isopropenyl group.

- **Small Spills:** Cover the spill with an inert, non-combustible absorbent material such as diatomaceous earth or clean sand.
 - **Causality:** Do not use combustible absorbents like sawdust or paper towels. The high surface area combined with the reactive alkene can trigger an exothermic auto-polymerization reaction, leading to spontaneous combustion.
- **Dermal Exposure:** Flush the affected area immediately with copious amounts of water and soap[5].

- Causality: Because 3-bromoisopropenylbenzene is highly lipophilic (insoluble in water), mechanical flushing with water alone is insufficient. Surfactants (soap) are strictly required to emulsify and remove the chemical from the skin.

References

- PubChem.25108-58-1 (C₉H₉Br) Structural Information and Predicted Properties. Source: National Center for Biotechnology Information. URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-bromo-3-(prop-1-en-2-yl)benzene CAS#: 25108-58-1 [chemicalbook.com]
- 2. 1-bromo-3-(prop-1-en-2-yl)benzene | 25108-58-1 [chemicalbook.com]
- 3. PubChemLite - 25108-58-1 (C₉H₉Br) [pubchemlite.lcsb.uni.lu]
- 4. aksci.com [aksci.com]
- 5. file.bldpharm.com [file.bldpharm.com]
- 6. 2039-86-3|1-Bromo-3-vinylbenzene|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [In-Depth Technical Guide & Safety Data Profile: 3-Bromoisopropenylbenzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3034903/docs#in-depth-technical-guide-safety-data-profile-3-bromoisopropenylbenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)